

# effect of calcination temperature on SrO nanoparticle properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Strontium oxide*

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## SrO Nanoparticle Synthesis: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions regarding the effect of calcination temperature on the properties of **Strontium Oxide** (SrO) nanoparticles.

### Frequently Asked Questions (FAQs)

Q1: What is the primary role of calcination in the synthesis of SrO nanoparticles?

A1: Calcination is a crucial thermal treatment step used to convert precursor materials, such as strontium hydroxide or strontium carbonate, into crystalline **Strontium Oxide** (SrO). It also serves to remove volatile impurities and enhance the crystallinity of the nanoparticles. The temperature used directly influences the final properties of the SrO nanoparticles.

Q2: How does calcination temperature affect the crystal structure and crystallinity of SrO nanoparticles?

A2: Calcination temperature has a significant impact on the crystal structure. At lower temperatures, the material may be amorphous or have poor crystallinity. As the temperature increases, the nanoparticles transition to a more crystalline state.<sup>[1][2][3]</sup> Studies have shown that increasing the calcination temperature leads to sharper and more intense peaks in X-ray

diffraction (XRD) patterns, which indicates an improvement in crystallinity and an increase in crystallite size.[2][4][5]

Q3: What is the general effect of increasing calcination temperature on the particle size of SrO nanoparticles?

A3: Generally, increasing the calcination temperature leads to an increase in both the crystallite size and the overall particle size.[5] This occurs due to the promotion of crystal growth and the fusion of smaller particles at higher temperatures, a phenomenon known as sintering.[6]

Q4: How does calcination temperature influence the morphology and shape of SrO nanoparticles?

A4: Calcination temperature can significantly alter the morphology of SrO nanoparticles. For instance, particles synthesized via a sol-gel method were observed to change from a pseudo-spherical shape at room temperature to a cubic form and eventually to a cylindrical shape as the temperature was increased from 200°C to 600°C.[1][3] This change is often accompanied by increased agglomeration at higher temperatures.[1][3]

Q5: What impact does calcination temperature have on the optical properties, such as the bandgap, of SrO nanoparticles?

A5: The optical properties of SrO nanoparticles are dependent on their crystalline structure and particle size, which are controlled by the calcination temperature. For example, one study reported a direct bandgap energy of 3.55 eV and an indirect bandgap of 2.88 eV for SrO nanoparticles synthesized via co-precipitation.[7] Changes in particle size and surface defects due to different annealing temperatures can cause shifts in the absorption edge.[4]

## Troubleshooting Guide

Issue Encountered	Possible Cause(s)	Suggested Solution(s)
Broad or absent peaks in XRD analysis, indicating amorphous material.	Calcination temperature was too low or the duration was too short for complete crystallization.	Increase the calcination temperature in increments (e.g., 100°C) or prolong the calcination time. Ensure the precursor material is fully decomposed.
Excessive particle agglomeration observed in SEM/TEM images.	The calcination temperature was too high, causing particle fusion and sintering.[1][3]	Reduce the calcination temperature. Consider using a two-step calcination process (a lower temperature for decomposition, a slightly higher one for crystallization). Introducing a capping agent during synthesis can also help prevent agglomeration.
Final product is not pure SrO (contains precursor phases).	Incomplete decomposition of the strontium precursor (e.g., strontium hydroxide, strontium nitrate).	Ensure the calcination temperature is above the decomposition temperature of the specific precursor being used. Confirm decomposition with techniques like thermogravimetric analysis (TGA) if possible.
Inconsistent or wide particle size distribution.	Non-uniform heating within the furnace. Inhomogeneous precursor material.	Ensure the sample is placed in the center of the furnace for uniform heat distribution. Improve the mixing and homogeneity of the precursor material before calcination.

Observed morphology (e.g., spherical, cubic) is not as expected.

The calcination temperature is outside the optimal range for the desired shape. The synthesis method may favor a different morphology.

Adjust the calcination temperature based on literature values for the desired morphology.[\[1\]](#)[\[3\]](#) The synthesis route (e.g., sol-gel, precipitation) itself is a primary determinant of the initial particle shape.[\[1\]](#)[\[4\]](#)

## Data Summary

The following tables summarize the quantitative effects of calcination temperature on SrO nanoparticle properties as reported in various studies.

Table 1: Effect of Calcination Temperature on SrO Nanoparticle Morphology

Calcination Temp.	Synthesis Method	Observed Morphology	Reference
Room Temperature	Sol-Gel	Pseudo-spherical	<a href="#">[1]</a> <a href="#">[3]</a>
200°C	Sol-Gel	Agglomerated, starts to form cubic shape	<a href="#">[1]</a>
400°C	Sol-Gel	Cubic form with agglomeration	<a href="#">[1]</a> <a href="#">[3]</a>
600°C	Sol-Gel	Cylindrical shape due to high agglomeration	<a href="#">[1]</a> <a href="#">[3]</a>
950°C	Wet Chemical	Not specified, increased grain size	<a href="#">[5]</a>
1000°C	Wet Chemical	Not specified, larger grain size than 950°C	<a href="#">[5]</a>

Table 2: Effect of Calcination Temperature on SrO Nanoparticle Crystallinity and Size

Calcination Temp.	Key Finding	Reference
Increasing Temperature	Crystallite size and phase purity increase with temperature.	[2]
Increasing Temperature	Increased intensity of XRD peaks, indicating improved crystallinity.	[4]
950°C vs. 1000°C	Higher temperature (1000°C) resulted in a larger crystallite and grain size.	[5]

## Experimental Protocols

### Protocol 1: Sol-Gel Synthesis of SrO Nanoparticles

This protocol is a generalized procedure based on common sol-gel synthesis methods.[1][3]

- **Preparation of Precursor Solution:** Prepare a 0.2M solution of strontium nitrate ( $\text{Sr}(\text{NO}_3)_2$ ) in deionized water.
- **Precipitation:** Add a 0.5M solution of sodium hydroxide ( $\text{NaOH}$ ) drop-wise into the strontium nitrate solution while stirring continuously. A white precipitate of strontium hydroxide ( $\text{Sr}(\text{OH})_2$ ) will form.
- **Washing:** The precipitate should be washed multiple times to remove ionic impurities. Use deionized water and methyl alcohol for washing.
- **Separation:** Centrifuge the washed precipitate at approximately 5000 rpm for 5-10 minutes to separate the solid from the liquid.
- **Drying:** Dry the obtained product in an oven or at room temperature to get a fine powder of the precursor.
- **Calcination:** Place the dried powder in a muffle furnace. Calcine the material at the desired temperature (e.g., 200°C, 400°C, 600°C) for a specified duration (typically 2-4 hours) to

obtain SrO nanoparticles.[1]

- Characterization: Analyze the final product using XRD to determine crystal structure and crystallite size, SEM for morphology and particle size, and FTIR to confirm the presence of the Sr-O bond.[1][3]

## Protocol 2: Co-precipitation Synthesis of SrO Nanoparticles

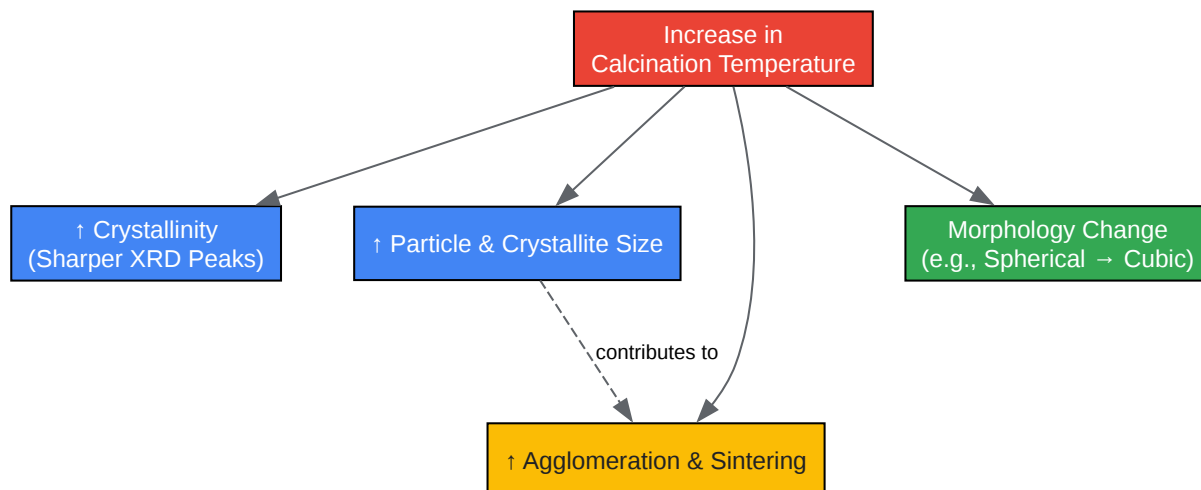
This protocol is a generalized procedure for the co-precipitation method.[7]

- Precursor Solutions: Prepare aqueous solutions of a strontium salt (e.g., strontium chloride) and a precipitating agent (e.g., sodium hydroxide or ammonium hydroxide).
- Reaction: Slowly add the precipitating agent solution to the strontium salt solution under vigorous stirring at a controlled temperature and pH.
- Aging: Allow the resulting suspension to age for a period (e.g., several hours) to ensure complete precipitation and growth of the initial particles.
- Washing and Separation: Similar to the sol-gel method, wash the precipitate repeatedly with deionized water and ethanol to remove residual ions, followed by centrifugation or filtration.
- Drying: Dry the precursor powder in an oven at a low temperature (e.g., 80-100°C) to remove the solvent.
- Calcination: Calcine the dried powder in a furnace at the selected temperature to induce the phase transformation to crystalline SrO.
- Characterization: Characterize the nanoparticles using techniques such as XRD, SEM, TEM, and UV-Vis spectroscopy.[7]

## Visualizations

The following diagrams illustrate key workflows and relationships in the synthesis of SrO nanoparticles.





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- To cite this document: BenchChem. [effect of calcination temperature on SrO nanoparticle properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073684#effect-of-calcination-temperature-on-sro-nanoparticle-properties]

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